

# An In-Depth Technical Guide to 4-Ethyl-2,6-dimethyloctane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Ethyl-2,6-dimethyloctane

Cat. No.: B14547600

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Prepared for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Ethyl-2,6-dimethyloctane**, a branched-chain alkane. As a Senior Application Scientist, the following sections synthesize its core chemical identity, structural properties, potential synthetic pathways, and relevant applications, grounded in established chemical principles. The structure of this document is designed to logically present the information from fundamental identification to practical considerations for laboratory and development settings.

## Core Compound Identification

The unique identity of any chemical compound begins with its universally recognized identifiers. **4-Ethyl-2,6-dimethyloctane** is registered under the CAS number 62183-52-2.<sup>[1][2]</sup><sup>[3]</sup> This identifier is crucial for unambiguous database searches and regulatory compliance. The fundamental properties that define this molecule are summarized below.

Identifier	Value	Source
CAS Number	62183-52-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	4-ethyl-2,6-dimethyloctane	<a href="#">[3]</a>
Molecular Weight	170.33 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
InChIKey	JIOQMQLJPQDNFA-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

These identifiers form the foundational data for any research or development activity involving this compound.

## Molecular Structure and Physicochemical Properties

**4-Ethyl-2,6-dimethyloctane** is an acyclic saturated hydrocarbon, commonly known as a paraffin.[\[4\]](#) Its structure consists of an eight-carbon (octane) backbone, which is the longest continuous chain of carbon atoms in the molecule.[\[5\]](#) This backbone is substituted with two methyl groups at positions 2 and 6, and one ethyl group at position 4.[\[5\]](#)

The presence of these alkyl branches significantly influences its physical properties compared to its linear isomer, n-dodecane. Branched alkanes are generally more thermodynamically stable than their straight-chain counterparts.[\[4\]](#) This increased stability arises from more efficient packing and intermolecular forces. As an alkane, it consists entirely of hydrogen and carbon atoms connected by single bonds, making it a saturated hydrocarbon.[\[4\]](#)

Caption: 2D structure of **4-Ethyl-2,6-dimethyloctane**.

### Computed Physicochemical Data

While experimental data for properties like boiling and melting points are not readily available, computational models provide valuable estimates for researchers.

Property	Computed Value	Source
XLogP3	5.8	[3]
Exact Mass	170.203450829 Da	[1][3]
Topological Polar Surface Area	0 Å <sup>2</sup>	[3]

The high XLogP3 value indicates significant lipophilicity, suggesting low solubility in water and high solubility in non-polar organic solvents. This is a critical parameter in drug development for predicting a compound's pharmacokinetic behavior, such as absorption and distribution.

## Synthesis and Purification Strategies

While specific, peer-reviewed synthesis routes for **4-Ethyl-2,6-dimethyloctane** are not detailed in the provided search results, general methodologies for constructing complex branched alkanes can be applied. These methods are foundational in organic chemistry and offer a logical pathway for its laboratory-scale preparation.

### Conceptual Synthetic Workflow

The synthesis of a multi-branched alkane like this often involves the coupling of smaller, functionalized precursors followed by the removal of functional groups.

Caption: Conceptual workflow for branched alkane synthesis.

### Step-by-Step Methodology Explanation:

- Carbon Skeleton Assembly (Alkylation/Coupling):** The synthesis would likely begin by constructing the C12 backbone. Methods such as Friedel-Crafts alkylation or the reaction of organometallic reagents (e.g., Grignard or organolithium reagents) with appropriate alkyl halides or carbonyl compounds are standard practice.[6] For instance, a strategy could involve the alkylation of a ketone precursor with an ethyl-containing nucleophile to install the branch at the C4 position.[7]
- Removal of Functional Groups (Reduction):** Once the carbon skeleton is assembled, any remaining functional groups (like hydroxyl or carbonyl groups) must be removed to yield the final alkane. A common and effective method is catalytic hydrogenation, where the

intermediate is reacted with hydrogen gas ( $H_2$ ) over a metal catalyst like palladium (Pd) or nickel (Ni).[6] This process saturates any double bonds and reduces oxygen-containing functional groups.

- Purification: Post-synthesis, the crude product will be a mixture of the target compound, unreacted starting materials, and by-products. Due to the non-polar nature and likely high boiling point of **4-Ethyl-2,6-dimethyloctane**, two primary purification techniques are viable:
  - Fractional Distillation: This is effective for separating compounds with different boiling points and is suitable for larger scale purification.[7]
  - Column Chromatography: For achieving high purity on a research scale, column chromatography using a non-polar stationary phase like silica gel and a non-polar eluent (e.g., hexane) would be the method of choice to separate the target alkane from more polar impurities.[7]

## Applications and Relevance in Drug Development

Specific applications for **4-Ethyl-2,6-dimethyloctane** are not widely documented. However, the properties of branched alkanes provide context for their potential utility in industrial and pharmaceutical settings.

- Solvents and Excipients: The carbon backbone of organic molecules is fundamental in pharmaceuticals.[8] Highly branched, lipophilic alkanes can serve as non-polar solvents or as excipients in drug formulations. Their role would be to dissolve or stabilize highly lipophilic active pharmaceutical ingredients (APIs) that have poor water solubility.[8]
- Chemical Intermediates: Branched alkanes can serve as starting materials or intermediates in the synthesis of more complex molecules.[6] Through controlled functionalization reactions (e.g., halogenation), specific positions on the alkane chain can be activated for further chemical modification.
- Fuel and Lubricant Additives: The structural features of **4-Ethyl-2,6-dimethyloctane**, particularly its branching, are desirable in fuels to increase the octane rating and prevent engine knocking.[6]

- **Reference Compounds:** In analytical chemistry, pure, well-characterized hydrocarbons are often used as reference standards in techniques like gas chromatography-mass spectrometry (GC-MS) for the analysis of complex hydrocarbon mixtures.

While direct biological activity of such a simple alkane is unlikely, its role as a component in a final drug product formulation is plausible. For example, semifluorinated alkanes (SFAs), which share the alkane backbone, are used as carriers for lipophilic drugs in ophthalmology.[9] This demonstrates the principle of using inert, non-polar compounds as delivery vehicles.

## Safety and Handling

No specific safety data sheet (SDS) for **4-Ethyl-2,6-dimethyloctane** was found. However, based on the properties of similar C10-C13 branched alkanes, the following safety protocols should be observed.

- **Flammability:** The compound should be treated as a flammable liquid.[10][11] Keep away from heat, sparks, open flames, and other ignition sources.[10][11] Containers should be properly grounded and bonded to prevent static discharge.[11]
- **Handling:** Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[10] Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[11]
- **First Aid:**
  - **Skin Contact:** Wash off immediately with plenty of water. If skin irritation occurs, seek medical advice.[10][12]
  - **Eye Contact:** Rinse immediately with plenty of water for at least 15 minutes and get medical attention.[10]
  - **Inhalation:** Remove to fresh air. If breathing is difficult, give oxygen. Call a physician if you feel unwell.[10]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][12]

It is imperative to consult a specific and verified Safety Data Sheet for the compound before any experimental work is undertaken.

## Conclusion

**4-Ethyl-2,6-dimethyloctane**, identified by CAS number 62183-52-2, is a structurally defined branched alkane. While specific experimental data and direct applications are sparse in publicly available literature, its properties can be reliably inferred from the principles of organic chemistry and data on analogous compounds. For researchers and drug development professionals, its high lipophilicity and status as a saturated hydrocarbon make it a candidate for investigation as a non-polar solvent, a formulation excipient for poorly soluble drugs, or a synthetic intermediate. Its synthesis can be achieved through established organic methodologies, and its handling requires adherence to standard safety protocols for flammable liquid hydrocarbons.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)